

In-Depth Technical Guide: 6-Chloro-5-nitropicolinic Acid

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Compound of Interest

Compound Name: 6-Chloro-5-nitropicolinic acid

Cat. No.: B1349207

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CAS Number: 353277-27-7

Synonyms: 6-chloro-5-nitro-2-pyridinecarboxylic acid

This technical guide provides a comprehensive overview of **6-Chloro-5-nitropicolinic acid**, a key heterocyclic building block for researchers, scientists, and professionals in drug development. This document collates available physicochemical data, discusses its synthetic relevance, and explores the biological context of related compounds.

Physicochemical Properties

6-Chloro-5-nitropicolinic acid is a solid organic compound. Its structure, characterized by a pyridine ring substituted with a chloro, a nitro, and a carboxylic acid group, makes it a versatile intermediate in organic synthesis. The physicochemical properties are summarized in the table below.

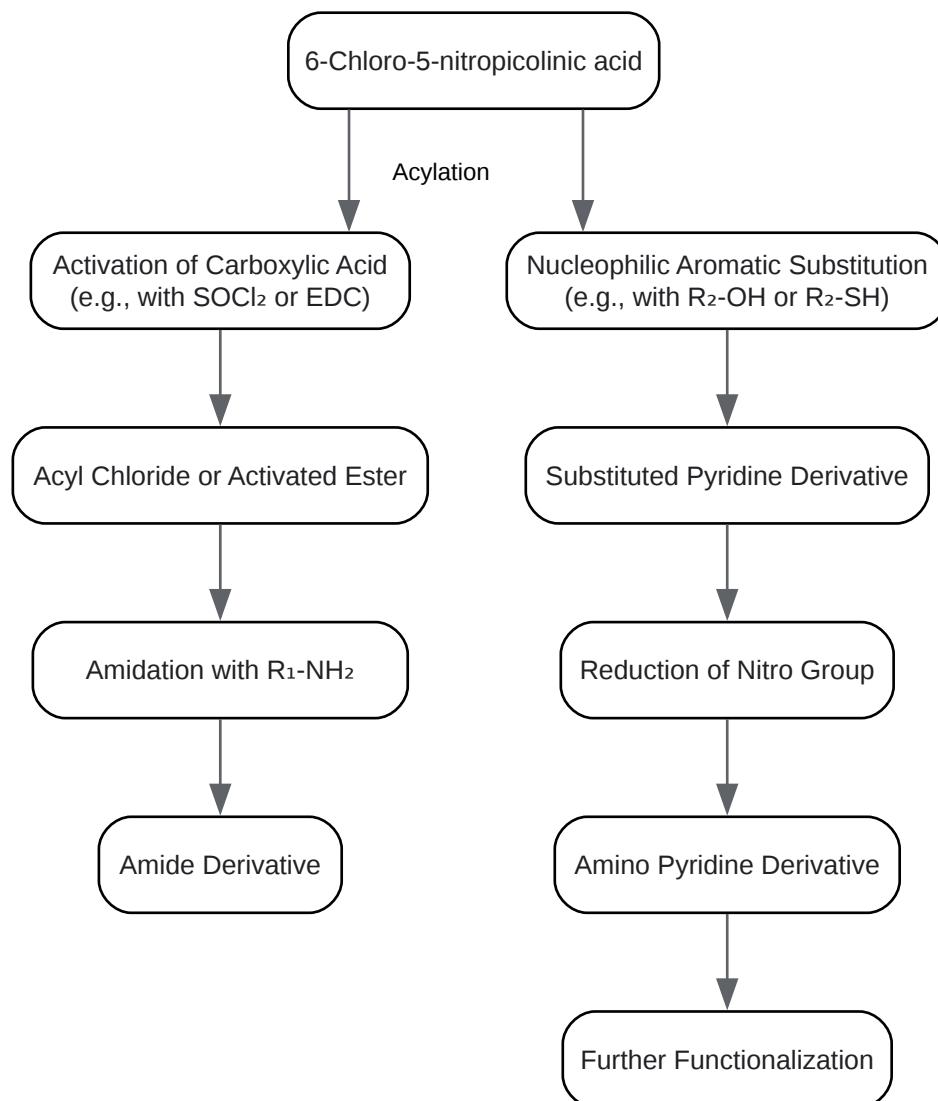
Property	Value	Source
Molecular Formula	C ₆ H ₃ CIN ₂ O ₄	[1]
Molecular Weight	202.55 g/mol	[1]
Physical Form	Solid	
Purity	Typically >96-98%	[2]
InChI Key	WMPMXUCWDZXMEW- UHFFFAOYSA-N	
SMILES	C1C=C(C=C(N1)C(=O)O)-- INVALID-LINK--[O-]	[1]
Storage Temperature	2-8°C, under inert atmosphere	

Synthesis and Reactivity

While a detailed, peer-reviewed experimental protocol for the synthesis of **6-Chloro-5-nitropicolinic acid** is not readily available in the public domain, its structure suggests that it can be synthesized from picolinic acid or related pyridine precursors through a series of reactions involving chlorination and nitration. The precise sequence and reaction conditions would be crucial to achieve the desired regioselectivity.

As an intermediate, **6-Chloro-5-nitropicolinic acid** is valuable for its reactive sites. The carboxylic acid group can undergo esterification or amidation. The chloro and nitro groups on the pyridine ring activate it for nucleophilic aromatic substitution reactions, allowing for the introduction of various functional groups. This reactivity is fundamental to its utility in building more complex molecules.

Below is a generalized workflow illustrating the potential use of **6-Chloro-5-nitropicolinic acid** as a synthetic intermediate.



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Potential synthetic transformations of **6-Chloro-5-nitropicolic acid**.

Applications in Drug Development

6-Chloro-5-nitropicolic acid serves as a building block in the synthesis of more complex molecules with potential pharmaceutical applications. The presence of chloro and nitro groups is a common feature in many biologically active compounds. Chlorine-containing molecules are prevalent in FDA-approved drugs, highlighting the importance of chlorinated intermediates in medicinal chemistry.^[3]

Derivatives of similar structures, such as chloro-nitrobenzoic acids, have been investigated for their antibacterial properties.^[4] For instance, certain derivatives have shown inhibitory effects

against both Gram-positive and Gram-negative bacteria.^[4] The biological activity of such compounds is often attributed to the complex interplay of their substituents, which can influence their interaction with biological targets.

Biological Activity and Signaling Pathways

Direct studies on the biological activity or the specific signaling pathways affected by **6-Chloro-5-nitropicolinic acid** are not extensively documented in publicly available literature. However, the broader class of nitropyridines is known to be synthetically versatile for creating bioactive molecules with applications in anticancer and antiviral research.^[5]

The nitro group in such compounds can be crucial for their biological effects. For example, some nitro-containing compounds exert their therapeutic effects through bioreduction of the nitro group, leading to reactive intermediates that can induce cellular damage in target organisms or cells.

It is important to note that while the structural motifs of **6-Chloro-5-nitropicolinic acid** are present in biologically active molecules, its specific biological role and mechanism of action require further investigation.

Spectroscopic Data

Detailed, publicly available spectroscopic data such as ^1H NMR, ^{13}C NMR, IR, and mass spectrometry for **6-Chloro-5-nitropicolinic acid** are limited. This information is typically available from commercial suppliers upon request in the form of a Certificate of Analysis.

Safety Information

Based on available safety data, **6-Chloro-5-nitropicolinic acid** is classified as a warning-level hazard. The following H-statements are associated with this compound:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Standard precautionary measures, such as wearing appropriate personal protective equipment and working in a well-ventilated area, should be followed when handling this chemical.

Conclusion

6-Chloro-5-nitropicolinic acid is a valuable chemical intermediate with significant potential in synthetic and medicinal chemistry. Its reactivity, stemming from the combination of a carboxylic acid, a chloro group, and a nitro group on a pyridine scaffold, allows for diverse chemical transformations. While specific biological data for this compound is sparse, the prevalence of its structural features in known bioactive molecules suggests its utility in the development of new pharmaceutical agents. Further research into its synthesis, reactivity, and biological properties is warranted to fully explore its potential.

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